

what are the properties of 5-methoxy-1H-indazole-3-carbaldehyde

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Compound of Interest

Compound Name: 5-methoxy-1H-indazole-3-carbaldehyde

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An In-depth Technical Guide to **5-Methoxy-1H-indazole-3-carbaldehyde**: Properties, Synthesis, and Applications

Introduction

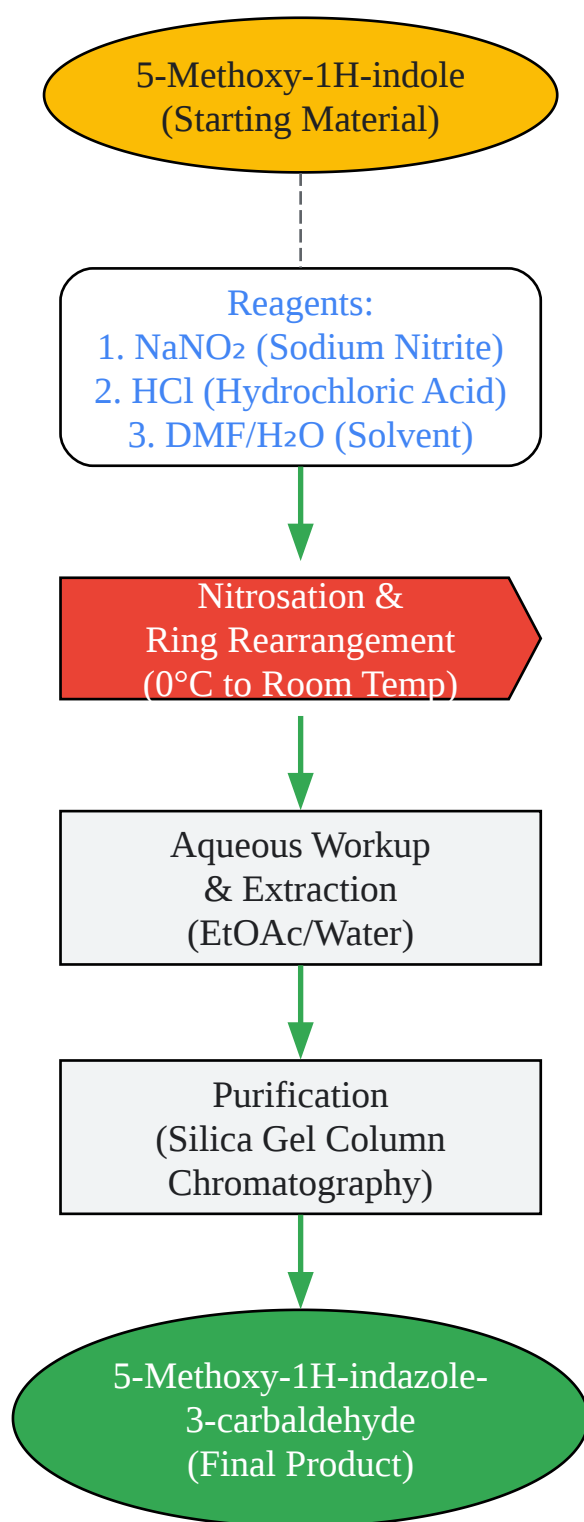
5-Methoxy-1H-indazole-3-carbaldehyde is a heterocyclic aromatic compound that has emerged as a cornerstone in modern medicinal chemistry and organic synthesis. Its rigid bicyclic indazole core, functionalized with both an electron-donating methoxy group and a reactive aldehyde moiety, makes it an exceptionally versatile synthetic intermediate.^{[1][2]} The indazole scaffold itself is recognized as a "privileged structure" in drug discovery, frequently appearing in molecules designed to interact with key biological targets like protein kinases.^[3] ^[4] This guide provides a comprehensive technical overview for researchers and drug development professionals, detailing the compound's physicochemical properties, a field-proven synthetic protocol, its reactivity, and its critical role in the development of novel therapeutics.

Physicochemical and Structural Properties

5-Methoxy-1H-indazole-3-carbaldehyde is typically a brownish-orange or yellowish crystalline solid at room temperature.^{[1][2][3]} The presence of the methoxy group enhances its solubility and stability compared to the unsubstituted parent indazole, facilitating easier handling in a laboratory environment.^{[1][2]}

Chemical Structure

The molecule consists of a benzene ring fused to a pyrazole ring, forming the indazole core. A methoxy group ($-\text{OCH}_3$) is attached at position 5, and a carbaldehyde group ($-\text{CHO}$) is at position 3.



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Caption: Synthetic workflow from indole to indazole-3-carbaldehyde.

Experimental Protocol

This protocol is adapted from a validated procedure for the conversion of electron-rich indoles.

[3][5] The self-validating nature of this protocol lies in the explicit purification step, which ensures the isolation of the target compound with high purity, confirmed by the expected physical state and yield.

Materials:

- 5-methoxy-1H-indole (441 mg, 3 mmol)
- Sodium Nitrite (NaNO_2)
- Hydrochloric Acid (HCl, 2N aq.)
- Dimethylformamide (DMF)
- Deionized Water
- Ethyl Acetate (EtOAc)
- Brine (saturated NaCl solution)
- Magnesium Sulfate (MgSO_4)
- Silica Gel for column chromatography
- Petroleum Ether / Ethyl Acetate (8:2 mixture)

Procedure:

- Preparation of Nitrosating Agent: In a flask cooled to 0 °C, slowly add 2N HCl to an aqueous solution of NaNO_2 under an inert atmosphere (e.g., argon). After 10 minutes, add DMF. This in-situ generation of nitrous acid is critical for initiating the reaction.

- **Reaction Initiation:** Prepare a solution of 5-methoxy-indole (441 mg, 3 mmol) in DMF. Add this solution dropwise to the cold nitrosating agent mixture.
- **Reaction Progression:** Once the addition is complete, allow the reaction mixture to warm to room temperature and stir for 3 hours. The color of the mixture will typically change, indicating the progress of the reaction.
- **Extraction:** Transfer the reaction mixture to a separatory funnel. Extract the product into ethyl acetate (EtOAc). Repeat the extraction three times to maximize recovery.
- **Washing:** Wash the combined organic layers sequentially with water (3x) and then with brine. This removes residual acid, DMF, and inorganic salts.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the filtrate under reduced pressure to yield the crude product.
- **Purification:** Purify the crude residue by column chromatography on silica gel. Elute with a petroleum ether/EtOAc (8:2) solvent system.
- **Isolation:** Combine the fractions containing the pure product and concentrate under reduced pressure to yield **5-methoxy-1H-indazole-3-carbaldehyde** as a yellowish solid (expected yield: ~480 mg, 91%). [3]

Applications in Drug Discovery and Chemical Biology

The true value of **5-methoxy-1H-indazole-3-carbaldehyde** lies in its role as a versatile synthetic building block. [1][6] The aldehyde group is a reactive handle for a multitude of chemical transformations, while the indazole core provides the necessary scaffold for biological activity.

- **Kinase Inhibitors:** The indazole nucleus is a key structural motif in numerous small-molecule kinase inhibitors used in oncology. [3][4] Marketed drugs such as Pazopanib and Axitinib feature this core. The aldehyde at the 3-position is a perfect precursor for constructing the complex side chains required for potent and selective binding to the ATP-binding pocket of kinases. [3]
- **Anti-Inflammatory and Anti-Cancer Agents:** Researchers have extensively used

this compound to synthesize novel drug candidates for anti-inflammatory and anti-cancer applications. [1][2] The N-H at the 1-position and the aldehyde at the 3-position allow for diverse functionalization, enabling the exploration of a wide chemical space to optimize pharmacological properties.

- **Neurological Disorders:** It serves as an intermediate in the development of drugs targeting neurological disorders. [1][6]
- **Analytical and Material Science:** Beyond pharmaceuticals, this compound has shown promise in the development of fluorescent probes and sensors for analytical chemistry. [1][2] It is also being explored for its potential in creating novel materials with unique electronic properties for advanced sensors and devices. [1][6]

Safety and Handling

As a laboratory chemical, **5-methoxy-1H-indazole-3-carbaldehyde** requires careful handling. It should be handled in a well-ventilated area, and personal protective equipment (gloves, safety glasses) should be worn.

GHS Hazard Statements: [7]* H302: Harmful if swallowed.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The compound is stable under recommended storage conditions (0–8 °C, dry environment). [1][2]

Conclusion

5-Methoxy-1H-indazole-3-carbaldehyde is more than just a chemical compound; it is an enabling tool for innovation in science. Its unique combination of a biologically relevant indazole scaffold and a synthetically versatile aldehyde group provides chemists with a powerful platform for discovery. From synthesizing next-generation kinase inhibitors to developing novel materials and analytical probes, the properties and reactivity of this molecule ensure its continued importance in the fields of drug discovery, medicinal chemistry, and beyond.

References

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